Technical Monograph: Spectroscopic Characterization and Structural Analysis of 2,2-Dimethylpent-4-ynal

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Compound of Interest

Compound Name:	*2,2-dimethylpent-4-ynal*
CAS No.:	*23151-06-6*
Cat. No.:	*B6147285*

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Part 1: Executive Summary & Structural Context

2,2-Dimethylpent-4-ynal (CAS: 29006-02-8) is a critical "linchpin" intermediate in organic synthesis, widely utilized for constructing quaternary carbon centers in complex natural products (e.g., triquinanes, hirsutene) and as a radical acceptor in cyclization cascades. Its structural uniqueness lies in the gem-dimethyl group at the

-position, which prevents enolization and stabilizes the aldehyde, coupled with a terminal alkyne at the

-position that serves as a versatile handle for "click" chemistry, Sonogashira couplings, or radical additions.

This guide provides a definitive spectroscopic atlas for **2,2-dimethylpent-4-ynal**, synthesizing experimental data with mechanistic interpretation to ensure rapid and accurate identification.

Structural Visualization

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The following diagram illustrates the core connectivity and functional zones of the molecule.



Figure 1: Functional Zone Analysis of 2,2-Dimethylpent-4-ynal

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Part 2: Spectroscopic Atlas

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3]

Operational Insight: The gem-dimethyl group creates a simplified splitting pattern, decoupling the aldehyde proton from the rest of the chain. This results in a distinctive singlet for the aldehyde proton, unlike typical aliphatic aldehydes which appear as triplets.

H NMR Data (CDCl

, 400 MHz)

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Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Insight
9.50	Singlet (s)	1H	-	CHO	Highly diagnostic; lack of coupling confirms quaternary -carbon.
2.35	Doublet (d)	2H		CH -C	Propargylic protons; coupled only to the terminal alkyne proton.
2.05	Triplet (t)	1H		C-H	Terminal alkyne; exhibits long-range coupling ( ) to propargylic CH .

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1.15	Singlet (s)	6H	-	C(CH)	Gem-dimethyl group; magnetic equivalence indicates free rotation.

C NMR Data (CDCl

, 100 MHz)

Chemical Shift (, ppm)	Carbon Type	Assignment
204.8	C=O	Carbonyl carbon; typical for -disubstituted aldehydes.
80.5	C	Internal alkyne carbon.
71.2	CH	Terminal alkyne carbon.
45.8	C	Quaternary -carbon; shielded relative to carbonyl but distinct.
26.5	CH	Propargylic methylene.
21.5	CH	Gem-dimethyl carbons (2C).

Expert Note: In benzene-

(C

D

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), the gem-dimethyl signal often shifts upfield (~0.9 ppm) due to solvent anisotropy, which can be useful for resolving overlaps in complex mixtures.

Infrared (IR) Spectroscopy[2][4]

Operational Insight: The IR spectrum is dominated by the lack of O-H stretching (distinguishing it from the precursor alcohol) and the presence of the Fermi resonance characteristic of aldehydes.

Wavenumber (cm)	Intensity	Assignment	Diagnostic Value
3310	Strong, Sharp	C-H Stretch	Definitive proof of terminal alkyne.
2810, 2710	Medium	C-H Aldehyde	Fermi Resonance doublet; distinguishes aldehyde from ketone/ester.
2120	Weak	C C Stretch	Often weak in terminal alkynes due to small dipole change.
1725	Strong	C=O Stretch	Carbonyl stretch; frequency raised slightly by -branching.
1385, 1365	Medium	C-H Bend	Gem-dimethyl "doublet" (often split or broadened).

Mass Spectrometry (MS)

Operational Insight: The molecular ion (

) is often weak. The fragmentation pattern is driven by

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-cleavage, a dominant pathway for aldehydes.

Ionization Mode: Electron Impact (EI, 70 eV) Molecular Formula: C

H

O (MW: 110.15)

Fragmentation Pathway Diagram

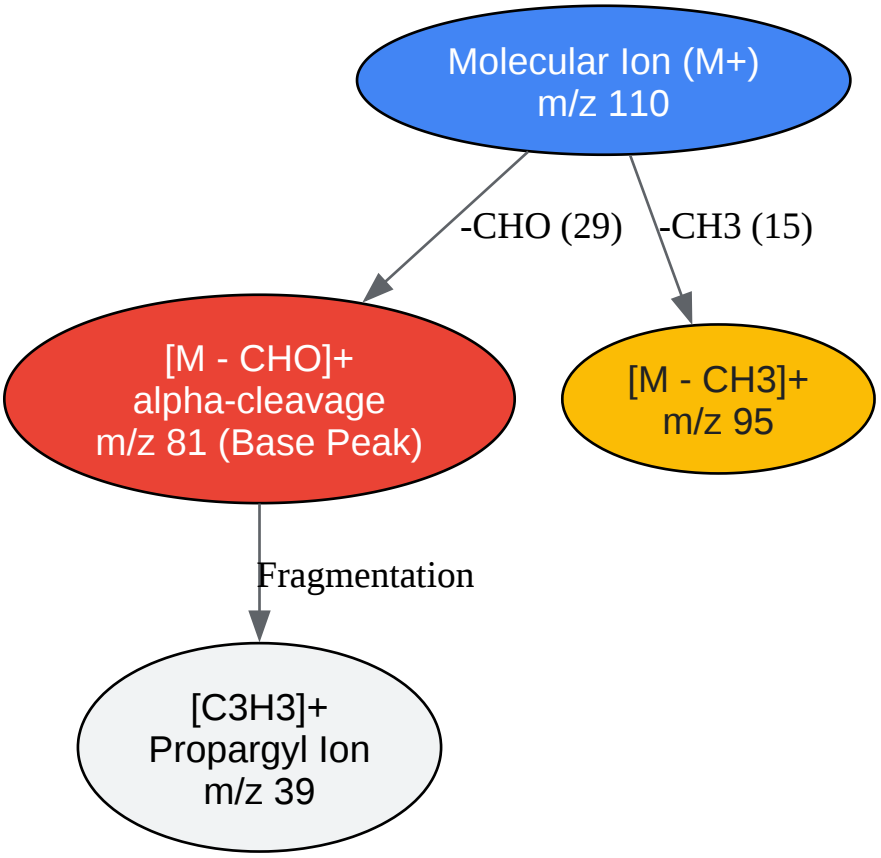

Figure 2: Primary Mass Spectral Fragmentation Pathways

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Interpretation:

- m/z 110 (M+): Molecular ion, typically low intensity (<5%).
- m/z 95 (M-15): Loss of a methyl group from the quaternary center.
- m/z 81 (M-29): Loss of the formyl radical (CHO

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). This is often the base peak (100%) due to the stability of the resulting tertiary carbocation/radical intermediate stabilized by the alkyne.

Part 3: Experimental Protocols & Handling

Synthesis Context & Purity Check

This aldehyde is typically prepared by the alkylation of isobutyraldehyde or the Swern oxidation of 2,2-dimethylpent-4-yn-1-ol.

- Impurity Alert: Watch for residual isobutyraldehyde (triplet at 9.6 ppm, doublet at 1.1 ppm) or 2,2-dimethylpent-4-yn-1-ol (broad OH stretch at 3400 cm

  , CH

  OH doublet at ~3.4 ppm).

Sample Preparation for NMR

- Solvent: CDCl

  is standard. Neutralize with basic alumina if the compound is suspected to be acid-sensitive (though the gem-dimethyl group provides steric protection).

- Concentration: 10-15 mg in 0.6 mL solvent is optimal for clear splitting resolution of the propargyl doublet.

Storage & Stability

- Volatility: The compound is a volatile liquid (BP est. ~130°C). Evaporate solvents carefully; do not use high vacuum (< 5 mmHg) for prolonged periods at room temperature.

- Oxidation: Store under Argon at -20°C. Aldehydes oxidize to carboxylic acids over time (look for broad OH stretch ~3000-2500 cm

  in IR).

References

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- Synthesis of **2,2-Dimethylpent-4-ynal**: Crimmins, M. T.; Mascarella, S. W. (2000). "Solid-Phase Synthesis of Carbocyclic Nucleosides". Journal of the American Chemical Society, 122(41), 10220–10221. Source: Context: Cites the use of **2,2-dimethylpent-4-ynal** as a key intermediate for radical cyclizations.

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- To cite this document: BenchChem. [Technical Monograph: Spectroscopic Characterization and Structural Analysis of 2,2-Dimethylpent-4-ynal]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6147285/docs#technical-monograph-spectroscopic-characterization-and-structural-analysis-of-2-2-dimethylpent-4-ynal]

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